

RO3201195 solubility and preparation in DMSO

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: RO3201195

Cat. No.: B1678687

[Get Quote](#)

RO3201195 in DMSO: Technical Support Center

This technical support center provides researchers, scientists, and drug development professionals with comprehensive guidance on the solubility and preparation of **RO3201195** in Dimethyl Sulfoxide (DMSO).

Frequently Asked Questions (FAQs)

Q1: What is the solubility of **RO3201195** in DMSO?

A1: The solubility of **RO3201195** in DMSO has been determined to be 3.71 mg/mL, which is equivalent to 9.99 mM.^[1] It is recommended to use sonication to facilitate dissolution.^[1]

Q2: I am having trouble dissolving **RO3201195** in DMSO. What should I do?

A2: If you encounter difficulties in dissolving **RO3201195**, consider the following troubleshooting steps:

- **Sonication:** As recommended, use a sonicator to aid dissolution.^[1]
- **Gentle Warming:** Briefly and gently warm the solution. Be cautious with temperature as excessive heat can degrade the compound.
- **Vortexing:** Vigorous vortexing can help to break up any clumps of powder and increase the surface area for dissolution.

- Purity of DMSO: Ensure you are using high-purity, anhydrous DMSO. Water content in DMSO can affect the solubility of certain compounds.

Q3: My **RO3201195** solution in DMSO appears to have precipitated after storage. What should I do?

A3: Precipitation upon storage can occur, especially if the solution was stored at a lower temperature. To redissolve the compound, you can try gently warming the vial and vortexing or sonicating until the precipitate is no longer visible. Before use, always ensure the compound is fully dissolved. To minimize precipitation, it is advisable to prepare fresh solutions or store aliquots at -80°C to reduce freeze-thaw cycles.

Quantitative Data Summary

The following table summarizes the key quantitative data for **RO3201195**.

Parameter	Value	Reference
Molecular Formula	C ₁₉ H ₁₈ FN ₃ O ₄	[1]
CAS Number	249937-52-8	[1]
Solubility in DMSO	3.71 mg/mL	[1]
Molar Solubility in DMSO	9.99 mM	[1]

Experimental Protocols

Preparation of a 10 mM Stock Solution of RO3201195 in DMSO

This protocol details the steps to prepare a 10 mM stock solution of **RO3201195** in DMSO.

Materials:

- **RO3201195** powder
- Anhydrous Dimethyl Sulfoxide (DMSO)

- Microcentrifuge tubes or vials
- Calibrated micropipettes
- Vortex mixer
- Sonicator (recommended)[\[1\]](#)
- Analytical balance

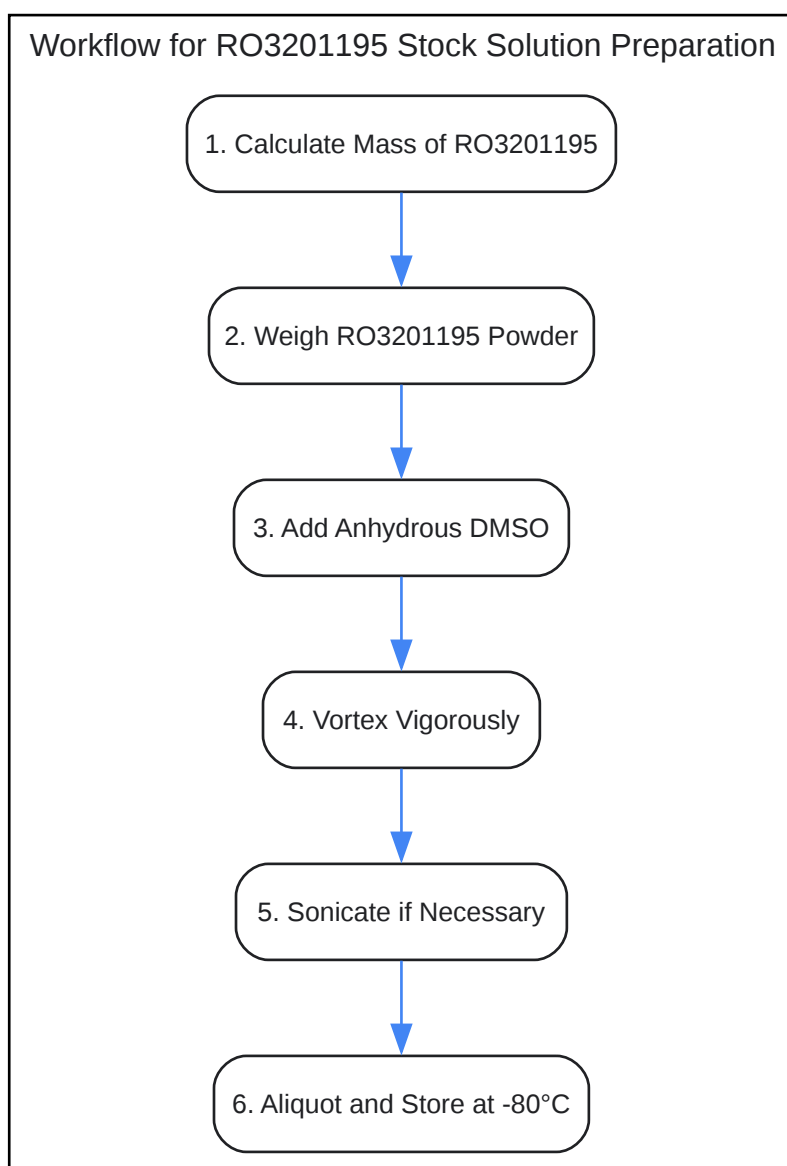
Procedure:

- Calculate the required mass of **RO3201195**:
 - The molecular weight of **RO3201195** ($C_{19}H_{18}FN_3O_4$) is approximately 371.36 g/mol .
 - To prepare 1 mL of a 10 mM solution, you will need:
 - $\text{Mass (g)} = \text{Molarity (mol/L)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)}$
 - $\text{Mass (mg)} = 10 \text{ mmol/L} \times 0.001 \text{ L} \times 371.36 \text{ g/mol} = 3.71 \text{ mg}$
- Weigh the **RO3201195** powder:
 - Carefully weigh out 3.71 mg of **RO3201195** powder using an analytical balance and place it into a suitable microcentrifuge tube or vial.
- Add DMSO:
 - Add 1 mL of anhydrous DMSO to the tube containing the **RO3201195** powder.
- Dissolve the compound:
 - Vortex the solution vigorously for 1-2 minutes.
 - If the compound is not fully dissolved, place the tube in a sonicator bath and sonicate for 5-10 minutes, or until the solution is clear.[\[1\]](#)
- Storage:

- Once fully dissolved, the stock solution can be aliquoted into smaller volumes to avoid repeated freeze-thaw cycles.
- For long-term storage, it is recommended to store the aliquots at -80°C.

Visualized Experimental Workflow

The following diagram illustrates the workflow for preparing a stock solution of **RO3201195** in DMSO.



[Click to download full resolution via product page](#)

Caption: Experimental workflow for preparing **RO3201195** stock solution in DMSO.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Ro-3201195 | p38 MAPK | TargetMol [targetmol.com]
- To cite this document: BenchChem. [RO3201195 solubility and preparation in DMSO]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1678687#ro3201195-solubility-and-preparation-in-dmsol>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com